

An In-Depth Technical Guide to Amino-(3-ethoxy-phenyl)-acetic Acid

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Compound of Interest

Compound Name: *Amino-(3-ethoxy-phenyl)-acetic acid*

CAS No.: 500696-03-7

Cat. No.: B1274867

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For Researchers, Scientists, and Drug Development Professionals

Foreword

Prepared by a Senior Application Scientist, this document provides a comprehensive technical overview of **Amino-(3-ethoxy-phenyl)-acetic acid**. This guide is designed to be a vital resource for professionals in research and drug development, offering a curated synthesis of its chemical properties, synthesis, and potential applications. We will delve into the causality behind experimental choices and ensure that the provided protocols are self-validating.

Compound Identification and Core Properties

Amino-(3-ethoxy-phenyl)-acetic acid, a substituted α -amino acid, holds interest within the scientific community for its potential role as a building block in the synthesis of more complex molecules, particularly in the realm of medicinal chemistry. Its structural similarity to other biologically active phenylglycine derivatives suggests a potential for diverse pharmacological applications.

Table 1: Core Compound Identifiers[1]

Identifier	Value
IUPAC Name	2-Amino-2-(3-ethoxyphenyl)acetic acid
CAS Number	500696-03-7
Molecular Formula	C ₁₀ H ₁₃ NO ₃
Molecular Weight	195.22 g/mol
Canonical SMILES	CCOC1=CC=CC(=C1)C(C(=O)O)N

Table 2: Physicochemical Properties

Property	Value	Source/Method
Melting Point	Data not available	Experimental determination required
Boiling Point	Data not available	Experimental determination required
Solubility	Data not available	Experimental determination required
pKa	Data not available	Predicted based on similar structures

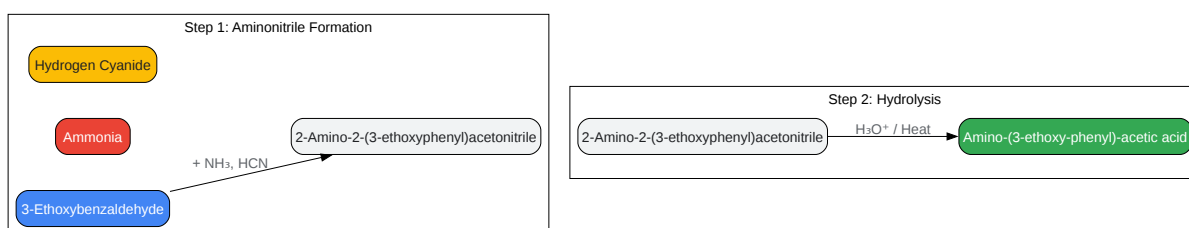
Note: Experimental data for the melting point, boiling point, and solubility of **Amino-(3-ethoxy-phenyl)-acetic acid** are not readily available in published literature. The pKa values are predicted to be in the typical range for the carboxylic acid and amino groups of an amino acid.

Synthesis and Purification

The synthesis of α -amino acids such as **Amino-(3-ethoxy-phenyl)-acetic acid** can be approached through various established methods. A common and effective strategy is the Strecker synthesis, which involves the reaction of an aldehyde with ammonia and cyanide, followed by hydrolysis.

Proposed Synthesis Pathway: Strecker Synthesis

The Strecker synthesis provides a robust and well-understood method for the preparation of α -amino acids from aldehydes. The causality behind this choice lies in its versatility and the commercial availability of the starting material, 3-ethoxybenzaldehyde.



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Figure 1: Proposed Strecker synthesis of **Amino-(3-ethoxy-phenyl)-acetic acid**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a generalized procedure based on established methodologies for the Strecker synthesis and would require optimization for this specific substrate.

Step 1: Synthesis of 2-Amino-2-(3-ethoxyphenyl)acetonitrile

- In a well-ventilated fume hood, a solution of 3-ethoxybenzaldehyde (1 equivalent) in a suitable solvent (e.g., methanol) is prepared in a round-bottom flask equipped with a magnetic stirrer.
- To this solution, an aqueous solution of ammonium chloride (1.1 equivalents) and sodium cyanide (1.1 equivalents) is added portion-wise while maintaining the temperature at 0-5 °C

using an ice bath. The use of a cyanide salt necessitates extreme caution and adherence to all safety protocols.

- The reaction mixture is stirred at room temperature for 24-48 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is extracted with an organic solvent (e.g., ethyl acetate). The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude aminonitrile.

Step 2: Hydrolysis to **Amino-(3-ethoxy-phenyl)-acetic acid**

- The crude 2-amino-2-(3-ethoxyphenyl)acetonitrile is suspended in a solution of concentrated hydrochloric acid.
- The mixture is heated to reflux for 4-6 hours. The hydrolysis progress can be monitored by TLC.
- After cooling to room temperature, the reaction mixture is neutralized with a base (e.g., ammonium hydroxide) to its isoelectric point, at which the amino acid will precipitate.
- The precipitated solid is collected by filtration, washed with cold water and a small amount of cold ethanol, and then dried under vacuum to yield the crude **Amino-(3-ethoxy-phenyl)-acetic acid**.

Purification

The crude product can be purified by recrystallization from a suitable solvent system, such as water/ethanol. The purity of the final product should be assessed by High-Performance Liquid Chromatography (HPLC) and confirmed by spectroscopic methods.

Spectroscopic Characterization (Predicted)

While experimental spectra for **Amino-(3-ethoxy-phenyl)-acetic acid** are not readily available, we can predict the key spectroscopic features based on its structure and data from analogous compounds.

Table 3: Predicted ^1H NMR Spectral Data (in D_2O)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.3-6.9	m	4H	Aromatic protons
~4.8	s	1H	α -proton (CH-NH ₂)
~4.1	q	2H	-O-CH ₂ -CH ₃
~1.4	t	3H	-O-CH ₂ -CH ₃

Table 4: Predicted ¹³C NMR Spectral Data (in D₂O)

Chemical Shift (δ) ppm	Assignment
~175	C=O (Carboxylic acid)
~158	Aromatic C-O
~130-115	Aromatic CH
~64	-O-CH ₂ -CH ₃
~58	α -carbon (CH-NH ₂)
~14	-O-CH ₂ -CH ₃

Infrared (IR) Spectroscopy: Expected characteristic peaks would include a broad O-H stretch from the carboxylic acid around 3000 cm⁻¹, N-H stretching vibrations from the amino group around 3300-3400 cm⁻¹, a C=O stretch from the carboxylic acid around 1700-1725 cm⁻¹, and C-O stretching from the ether group around 1250 cm⁻¹.

Mass Spectrometry (MS): In electrospray ionization (ESI) mass spectrometry, the expected molecular ion peak [M+H]⁺ would be observed at m/z 196.0917.

Potential Applications and Biological Significance

While specific biological activities of **Amino-(3-ethoxy-phenyl)-acetic acid** have not been extensively reported, its structural class, the aminophenylacetic acid derivatives, has shown promise in various therapeutic areas.

Precursor in Pharmaceutical Synthesis

The primary and most immediate application of this compound is as a specialized building block in organic synthesis. The presence of three distinct functional groups—the amino group, the carboxylic acid, and the ethoxy-substituted phenyl ring—provides multiple points for chemical modification, making it a versatile scaffold for the construction of more complex molecules with potential therapeutic value. For instance, derivatives of (S)-2-ethoxy-3-phenylpropanoic acid, a structurally related pharmacophore, have shown selectivity and safety in binding to PPAR- α and PPAR- γ receptors, which are important targets in metabolic diseases. [\[2\]](#)

Analog for Structure-Activity Relationship (SAR) Studies

In drug discovery, understanding the structure-activity relationship is paramount. **Amino-(3-ethoxy-phenyl)-acetic acid** can serve as a valuable tool in SAR studies. By incorporating this non-natural amino acid into a peptide or small molecule library, researchers can probe the effects of the 3-ethoxy-phenyl moiety on biological activity, receptor binding, and pharmacokinetic properties.

Safety and Handling

As a fine chemical intended for research purposes, **Amino-(3-ethoxy-phenyl)-acetic acid** should be handled with appropriate care and in accordance with standard laboratory safety procedures.

GHS Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

Precautionary Statements:[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or goggles are required.
- Hand Protection: Compatible chemical-resistant gloves must be worn.
- Skin and Body Protection: A laboratory coat should be worn.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

Conclusion and Future Directions

Amino-(3-ethoxy-phenyl)-acetic acid represents a chemical entity with significant potential, primarily as a versatile building block in the synthesis of novel compounds for drug discovery and development. While a comprehensive experimental characterization is still needed, the information presented in this guide, based on its structural properties and data from related compounds, provides a solid foundation for its use in a research setting.

Future research should focus on:

- The full experimental characterization of its physicochemical properties.
- The development and optimization of efficient and scalable synthesis protocols.
- The exploration of its biological activities through screening in various assay systems.
- Its incorporation into peptide and small molecule libraries to investigate its potential as a pharmacophore.

By undertaking these further investigations, the scientific community can fully unlock the potential of **Amino-(3-ethoxy-phenyl)-acetic acid** and its derivatives.

References

- Design and Biological Evaluation of Monoterpene-Conjugated (S)-2-Ethoxy-3-(4-(4-hydroxyphenethoxy)phenyl)propanoic Acids as New Dual PPAR α / γ Agonists. (2022). Molecules, 27(19), 6539. [[Link](#)]

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Sources

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